

Application Note and Protocol: Preparation of ML337 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML337

Cat. No.: B609145

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **ML337**, a selective and brain-penetrant negative allosteric modulator of the metabotropic glutamate receptor 3 (mGlu3)[1][2][3][4]. Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines the necessary materials, step-by-step procedures, and storage conditions for **ML337** in dimethyl sulfoxide (DMSO).

Chemical Properties and Data

A summary of the key quantitative data for **ML337** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	353.39 g/mol	[2][3][4][5]
Formula	C ₂₁ H ₂₀ FNO ₃	[2][4]
Solubility in DMSO	Up to 125 mg/mL (353.72 mM) [1][2], also reported as soluble to 100 mM and 31.8 mg/mL (89.99 mM)[5]	[1][2][5]
Purity	≥98%	[4]
Appearance	Solid Powder	[4]
Storage (Powder)	-20°C for up to 3 years	[2][5]
Storage (Stock Solution in DMSO)	-80°C for 6 months to 1 year; -20°C for 1 month	[1][2][5]

Experimental Protocol: Preparation of a 10 mM ML337 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML337** in DMSO. This concentration is a common starting point for creating working solutions for various in vitro and in vivo experiments.

Materials:

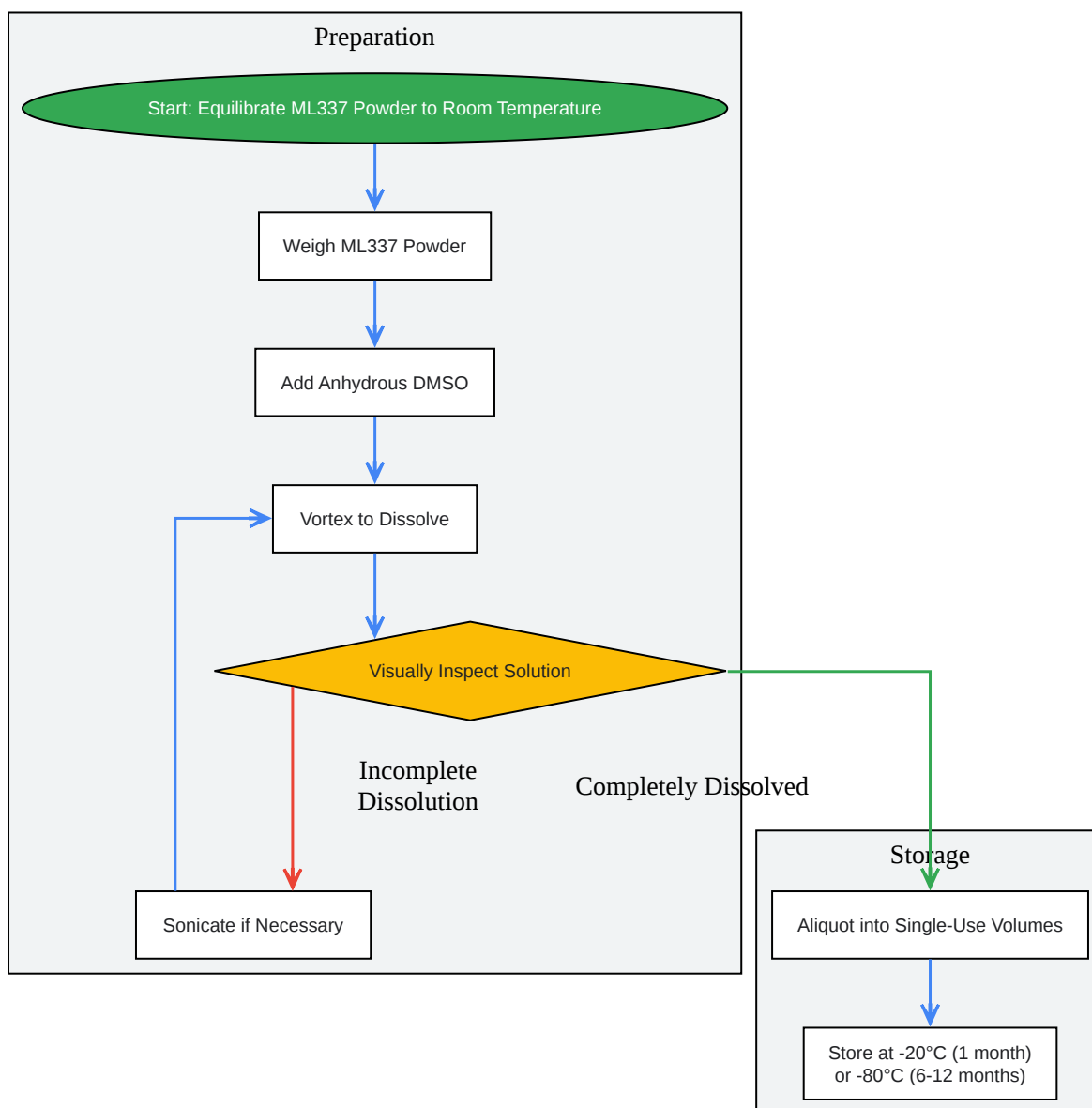
- **ML337** powder
- Anhydrous or newly opened dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[1][5]

- Pipettes and sterile pipette tips

Procedure:

- Equilibrate **ML337** Powder: Allow the vial containing the **ML337** powder to come to room temperature before opening to prevent condensation of moisture.
- Weigh **ML337**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **ML337** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.53 mg of **ML337**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 353.39 \text{ g/mol} = 3.53 \text{ mg}$
- Add DMSO: Add the calculated volume of DMSO to the microcentrifuge tube containing the **ML337** powder. For the example above, you would add 1 mL of DMSO. It is recommended to use anhydrous or newly opened DMSO as it is hygroscopic, and absorbed water can affect solubility[1].
- Dissolve **ML337**: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If the compound does not fully dissolve with vortexing, sonication may be required to aid dissolution[1][5]. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months to a year) or at -20°C for short-term storage (up to 1 month)[1][2][5].

Workflow for Preparing **ML337** Stock Solution



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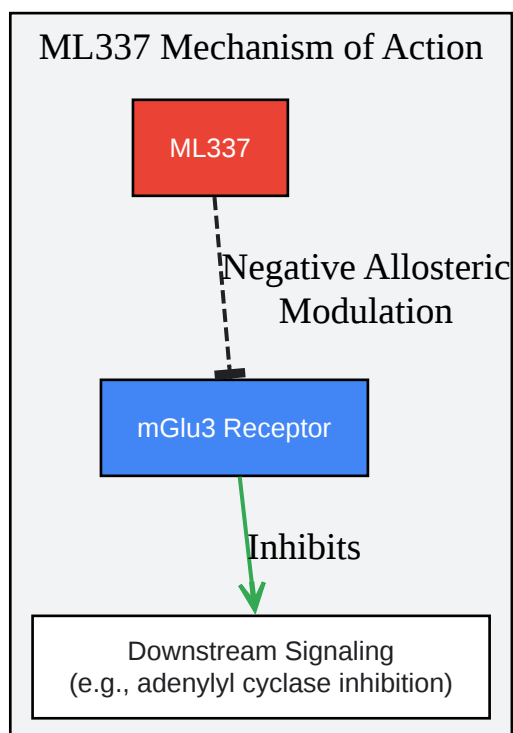
Caption: Workflow for the preparation and storage of **ML337** stock solution in DMSO.

Dilution to Working Concentrations

The prepared stock solution will need to be further diluted to the desired working concentration for your specific assay. It is recommended to perform serial dilutions. For cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced toxicity.

ML337 has a reported IC_{50} of 593 nM for mGlu3, and it shows no activity at other mGlu receptors at concentrations up to 30 μ M[1][2]. This information can be used as a guide for determining the appropriate concentration range for your experiments.

Signaling Pathway Context



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Caption: **ML337** acts as a negative allosteric modulator of the mGlu3 receptor.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds and solvents.
- Handle **ML337** powder in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **ML337** for complete safety information.

By following this detailed protocol, researchers can ensure the consistent and accurate preparation of **ML337** stock solutions for their scientific investigations.

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